

The Natural Occurrence of (Z)-2-Buten-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-2-Buten-1-ol*

Cat. No.: *B1594861*

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For Researchers, Scientists, and Drug Development Professionals

(Z)-2-Buten-1-ol, also known as *cis*-crotyl alcohol, is a volatile organic compound with the chemical formula C_4H_8O . While its synthetic applications are known, its natural distribution is less documented, presenting an area of interest for researchers in fields ranging from food science to chemical ecology and drug discovery. This technical guide provides a comprehensive overview of the current knowledge on the natural occurrence of (Z)-2-Buten-1-ol, detailing its presence in various natural sources, outlining experimental protocols for its analysis, and postulating its biosynthetic pathways.

Natural Distribution and Quantitative Data

(Z)-2-Buten-1-ol has been identified as a minor volatile component in a limited number of natural sources, primarily in heat-processed foods. Its presence is often associated with the thermal degradation of precursors such as lipids and amino acids. While extensive quantitative data remains scarce in the scientific literature, available information points to its contribution to the aroma profile of certain products.

Natural Source Category	Specific Source	Concentration Range	Analytical Method	Reference
Processed Foods	Roasted Sesame Seeds	Trace amounts (qualitative)	Not specified	[1]
Fats and Oils	Detected (not quantified)	Not specified	[2][3]	

Note: The quantitative data for (Z)-2-Buten-1-ol in natural sources is currently limited. The table will be updated as more research becomes available.

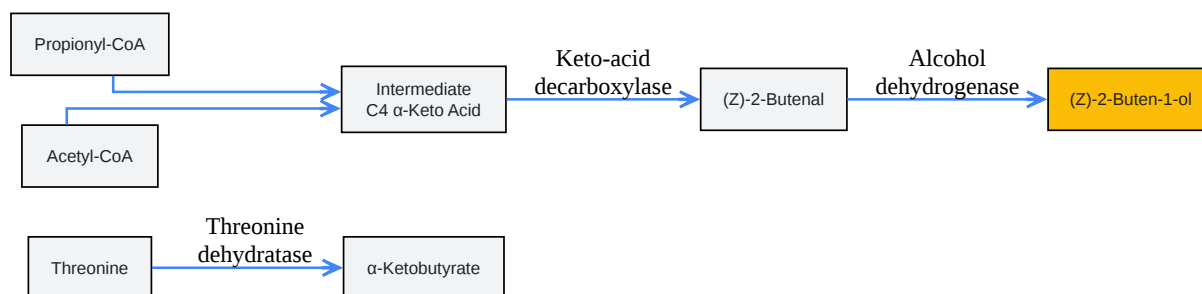
Biosynthesis of (Z)-2-Buten-1-ol

The precise biosynthetic pathway of (Z)-2-Buten-1-ol has not been fully elucidated in any specific organism. However, based on the known metabolic pathways for the production of other C4 alcohols and unsaturated compounds in plants and microorganisms, a putative pathway can be proposed. It is likely that (Z)-2-Buten-1-ol is formed as a derivative of amino acid or fatty acid metabolism.

Proposed Biosynthetic Pathway in Microorganisms

In microorganisms, the synthesis of C4 alcohols often originates from the amino acid degradation pathway, specifically the Ehrlich pathway, or through modifications of the central carbon metabolism. A plausible route to (Z)-2-Buten-1-ol could involve the following key steps:

- **Precursor Formation:** The pathway likely starts from a four-carbon α -keto acid intermediate, such as α -ketobutyrate, derived from amino acid catabolism (e.g., threonine).
- **Decarboxylation:** The α -keto acid undergoes decarboxylation to form an aldehyde.
- **Reduction and Isomerization:** The aldehyde is then reduced to the corresponding alcohol. The formation of the cis (Z) double bond could occur through the action of a specific isomerase or as a result of the stereospecificity of the enzymes involved in the reduction or dehydration steps.



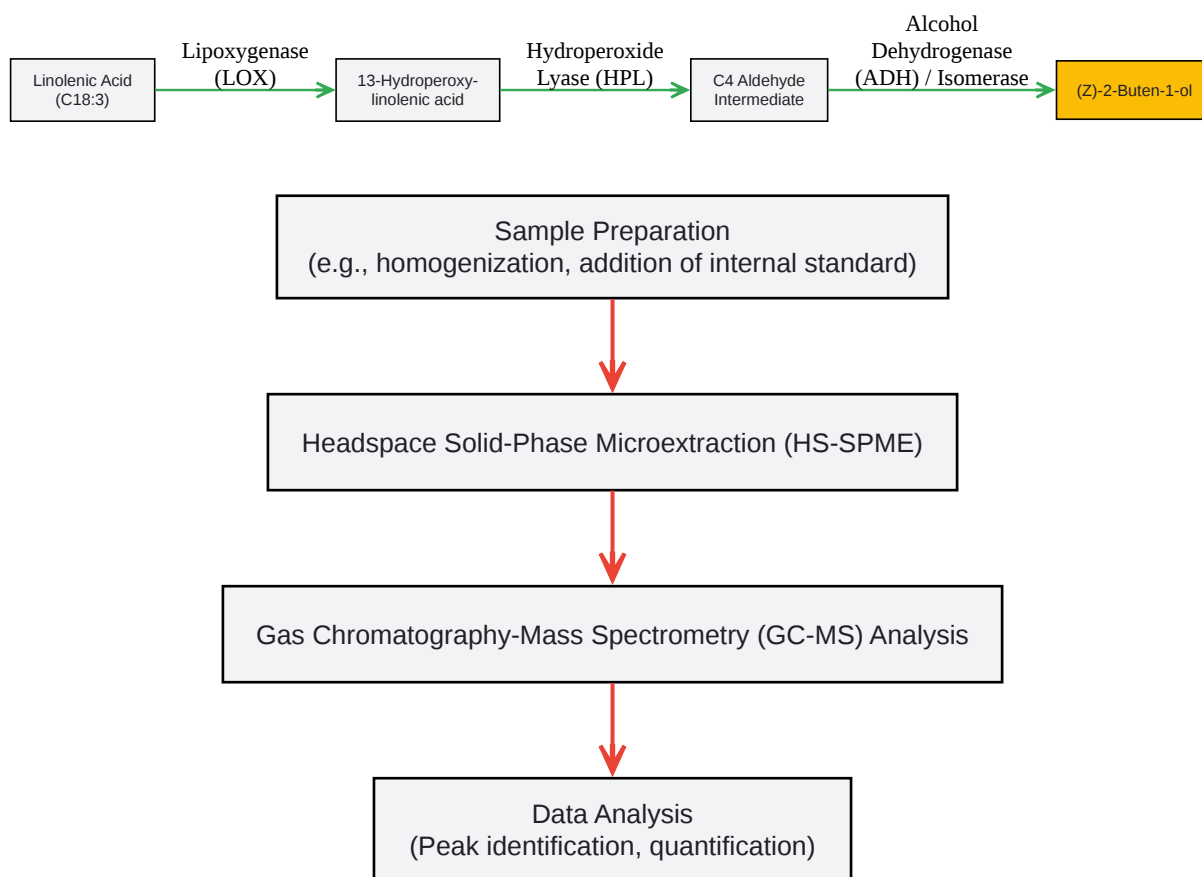
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Caption: Proposed microbial biosynthetic pathway of (Z)-2-Buten-1-ol.

Proposed Biosynthetic Pathway in Plants

In plants, the biosynthesis of volatile unsaturated alcohols is often linked to the lipoxygenase (LOX) pathway, which is responsible for the formation of "green leaf volatiles." This pathway involves the oxidative degradation of polyunsaturated fatty acids.

- **Fatty Acid Precursor:** The pathway would initiate with a C18 polyunsaturated fatty acid, such as linolenic acid.
- **Lipoxygenase Action:** Lipoxygenase (LOX) would introduce a hydroperoxy group.
- **Hydroperoxide Lyase Cleavage:** A hydroperoxide lyase (HPL) would cleave the hydroperoxidated fatty acid to produce shorter-chain aldehydes.
- **Isomerization and Reduction:** Subsequent enzymatic steps involving isomerases and alcohol dehydrogenases (ADH) would lead to the formation of (Z)-2-Buten-1-ol.



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- To cite this document: BenchChem. [The Natural Occurrence of (Z)-2-Buten-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594861#natural-occurrence-of-z-2-buten-1-ol]

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